

Physical properties of 4-phenylbutanal including molecular weight and appearance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Phenylbutanal

Cat. No.: B095494

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Technical Guide: Physicochemical Properties of 4-Phenylbutanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **4-phenylbutanal** (CAS No: 18328-11-5). The information herein is curated for professionals in research and development, with a focus on accurate data presentation, experimental context, and logical relationships of its chemical reactivity.

Core Physical Properties

4-Phenylbutanal, also known as benzenebutanal, is an aromatic aldehyde that consists of a phenyl group attached to a butanal chain. Its physical characteristics are fundamental to its application in organic synthesis and as a fragrance component.

Data Summary

The key physical properties of **4-phenylbutanal** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O	[1][2][3]
Molecular Weight	148.20 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Sweet, floral	[1]

Experimental Protocols

The determination of the physical properties of a chemical entity like **4-phenylbutanal** follows standardized laboratory procedures. Below are detailed methodologies representative of those used to ascertain its molecular weight and appearance.

Determination of Molecular Weight via Mass Spectrometry

Mass spectrometry is a primary analytical technique used to measure the mass-to-charge ratio of ions and is the most common method for determining the precise molecular weight of an organic compound.

Methodology:

- **Sample Preparation:** A dilute solution of **4-phenylbutanal** is prepared in a volatile organic solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer. An ionization technique, typically Electron Ionization (EI) for a molecule of this nature, is employed. In EI, the sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion (M⁺).
- **Mass Analysis:** The resulting ions are accelerated into a magnetic or electric field within the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value.

- **Data Interpretation:** The peak with the highest m/z value in the resulting mass spectrum typically corresponds to the molecular ion. The mass of this ion provides the molecular weight of the compound. For **4-phenylbutanal**, this would be observed at approximately $m/z = 148$.

Assessment of Physical Appearance

The physical appearance of a substance is determined through direct observation under controlled laboratory conditions.

Methodology:

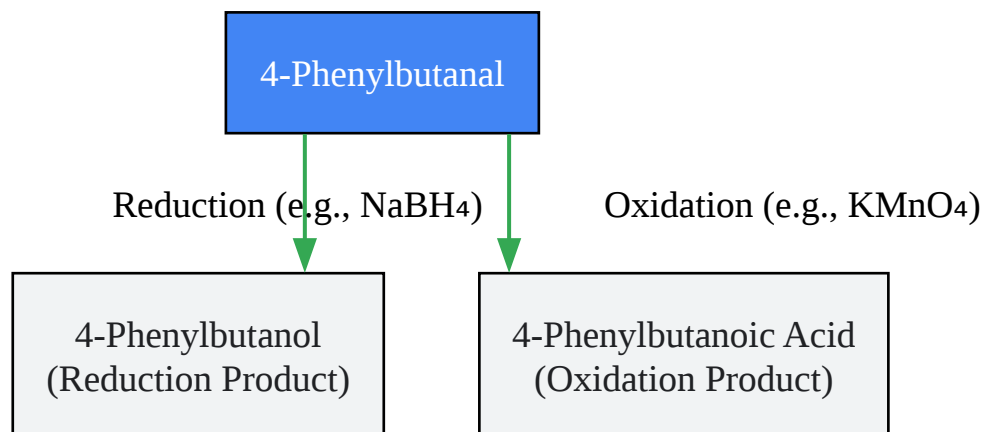
- **Sample Handling:** A sample of **4-phenylbutanal** is placed in a clear, clean container, such as a glass vial or beaker, against a white background to ensure accurate color assessment.
- **Visual Inspection (Color and State):** The sample is observed under adequate lighting. The color (or lack thereof) and physical state (liquid, in this case) are recorded. Observations note whether the liquid is clear, hazy, or contains any particulate matter.^[5] For **4-phenylbutanal**, this would be recorded as a "colorless to pale yellow liquid".^{[1][4]}
- **Olfactory Assessment (Odor):** To determine the odor, a chemist would carefully waft the vapors from the container's opening towards their nose. This is done cautiously to avoid inhaling a high concentration of the chemical. The odor is then described using standard chemical descriptors. For **4-phenylbutanal**, this is characterized as a "sweet, floral" scent.^[1]

Chemical Reactivity and Pathways

The aldehyde functional group in **4-phenylbutanal** is the primary site of its chemical reactivity, allowing for both oxidation and reduction reactions. These transformations are fundamental in its use as a synthetic intermediate.

Logical Workflow of Key Reactions

The following diagram illustrates the logical relationship between **4-phenylbutanal** and its primary oxidation and reduction products, 4-phenylbutanoic acid and 4-phenylbutanol, respectively.



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Caption: Key chemical transformations of **4-phenylbutanal**.

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- To cite this document: BenchChem. [Physical properties of 4-phenylbutanal including molecular weight and appearance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095494#physical-properties-of-4-phenylbutanal-including-molecular-weight-and-appearance]

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